

A Structural and Potency Comparison of Ptpn2-IN-1 with Other PTPN2 Binders

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Compound of Interest

Compound Name: *Ptpn2-IN-1*

Cat. No.: *B15573900*

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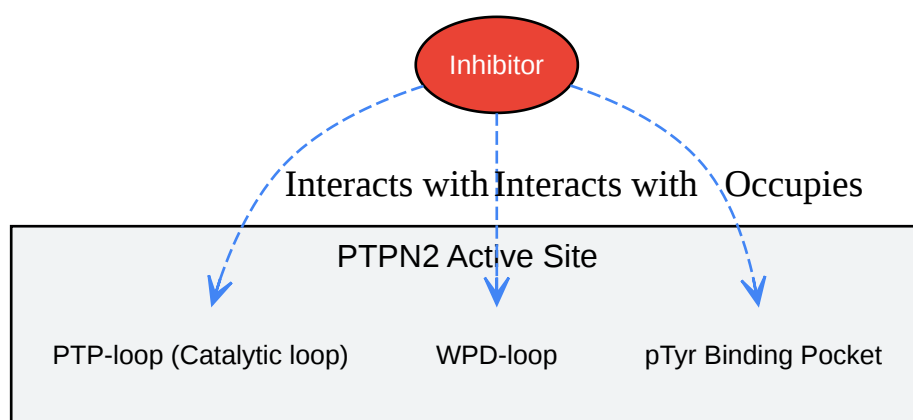
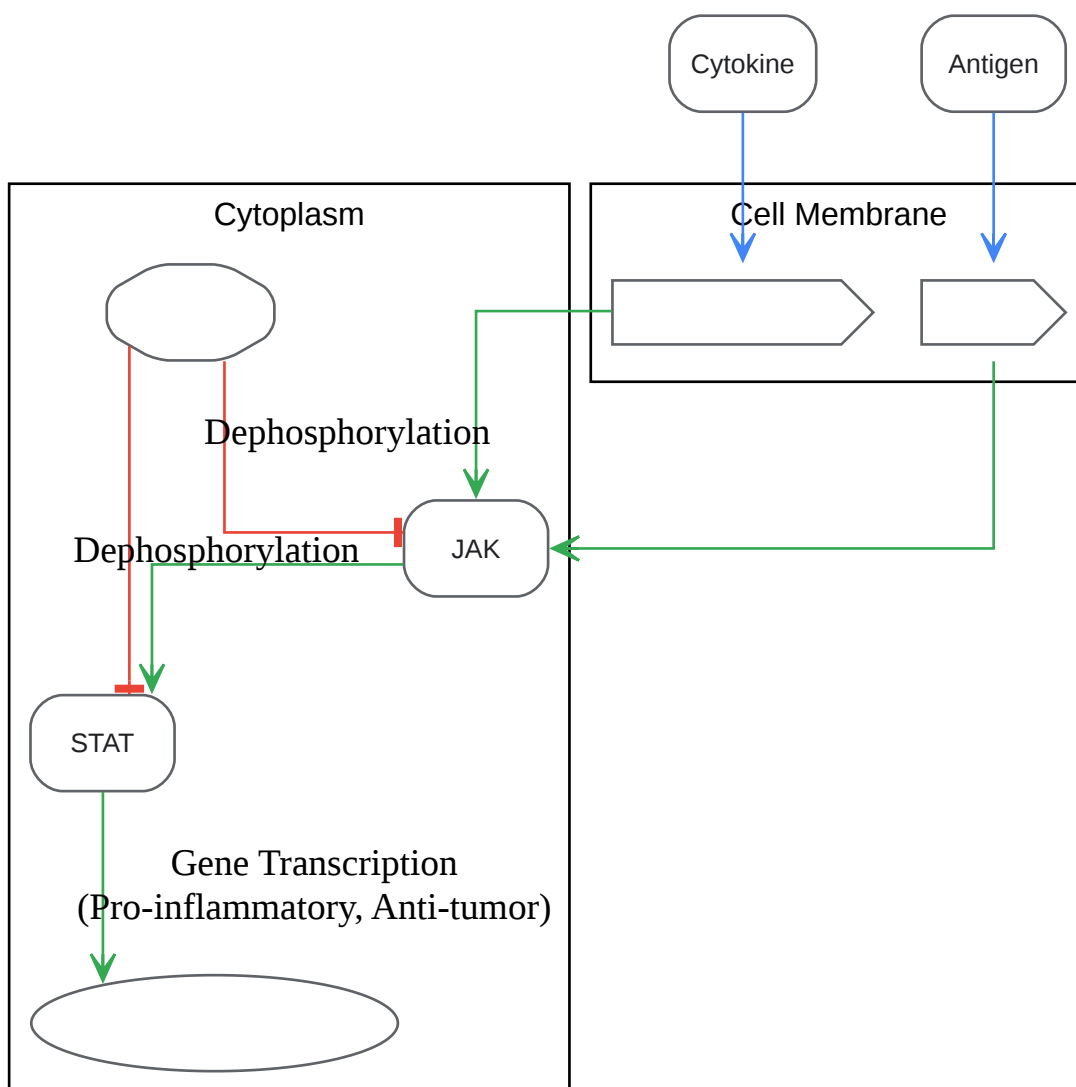
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed structural and functional comparison of **Ptpn2-IN-1** with other notable Protein Tyrosine Phosphatase Non-Receptor Type 2 (PTPN2) binders. PTPN2 has emerged as a critical regulator in immunology and oncology, making the development of potent and selective inhibitors a key area of research. This document summarizes key quantitative data, outlines experimental methodologies, and visualizes the PTPN2 signaling pathway and inhibitor binding concepts to aid in the evaluation of these compounds.

PTPN2: A Key Regulator in Cellular Signaling

Protein Tyrosine Phosphatase Non-Receptor Type 2 (PTPN2), also known as T-cell protein tyrosine phosphatase (TC-PTP), is a crucial enzyme that dephosphorylates tyrosine residues on various signaling proteins. By doing so, it acts as a negative regulator of several key cellular pathways, including the JAK-STAT and T-cell receptor (TCR) signaling pathways.^{[1][2]} Inhibition of PTPN2 can enhance anti-tumor immunity by promoting the activation of immune cells and increasing the sensitivity of tumor cells to immune attack.^{[3][4]} Due to its significant role, PTPN2 is a promising target for the development of novel cancer immunotherapies.

Below is a diagram illustrating the central role of PTPN2 in downregulating pro-inflammatory and anti-tumor signaling pathways.





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